

Ensuring Your New Scientific Journal is Indexed Under IAB15: Application Notes and Protocols

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For Researchers, Scientists, and Drug Development Professionals

The landscape of digital publishing requires a dual strategy for new scientific journals: achieving recognition within established academic indexing services and ensuring accurate categorization in broader content taxonomies for optimal discovery. This document provides detailed application notes and protocols to guide researchers, scientists, and drug development professionals in the process of ensuring their new journal is appropriately indexed, with a specific focus on being classified under the **IAB15** (Science) category of the IAB Tech Lab Content Taxonomy.

Section 1: Understanding Journal Indexing and IAB Content Taxonomy

It is crucial to distinguish between academic journal indexing and IAB content categorization.

- **Academic Journal Indexing:** This involves submitting your journal to databases like Scopus, Web of Science, PubMed, and the Directory of Open Access Journals (DOAJ). Inclusion in these databases is a mark of quality and is essential for attracting submissions and citations.

The process involves a formal application and rigorous evaluation of the journal's editorial standards, peer-review process, and publication consistency.

- IAB Content Taxonomy: This is a standardized classification system used primarily in the digital advertising industry to categorize website and app content.^[1] The "IAB15" category specifically denotes "Science".^[2] Unlike academic indexing, you do not formally "apply" for an IAB category. Instead, automated systems and web crawlers analyze your journal's website to determine the most appropriate classification.^{[3][4]}

Ensuring your journal is correctly classified as **IAB15** is vital for contextual targeting and brand safety in the digital ecosystem, which can influence how your journal is perceived and discovered online.^[1]

Section 2: Protocol for Optimizing Your Journal for IAB15 Classification

To ensure automated systems correctly categorize your journal's website under "IAB15 - Science," it is imperative to clearly signal the scientific nature of your content. This protocol outlines the key steps.

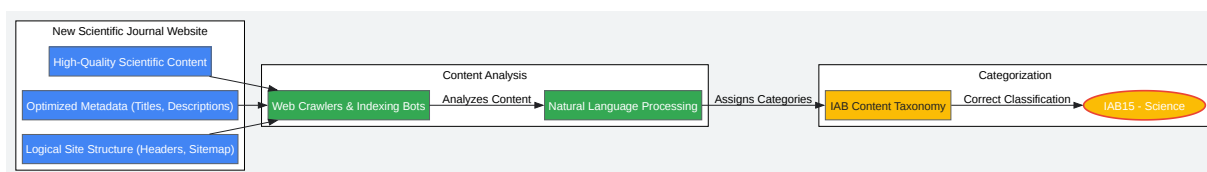
Website Content and Structure

- Homepage: The homepage must immediately convey the journal's scientific focus. This includes a clear and descriptive title, a concise mission statement emphasizing scientific research, and prominent display of the journal's aims and scope.
- About Us/Aims & Scope: This section should be detailed and use precise scientific language. Clearly state the disciplines covered (e.g., drug development, molecular biology, clinical trials) and the types of articles published (e.g., original research, reviews, clinical studies).
- Editorial Board: Feature an editorial board comprised of respected scientists and researchers with their affiliations clearly listed. This reinforces the journal's scientific credibility.
- Article Content: The full text of all published articles should be easily accessible to web crawlers. Ensure the content is rich with relevant scientific keywords and terminology.

Metadata and SEO Best Practices

- Title Tags: Each page should have a unique and descriptive title tag. For an article, the title tag should include the article title and the journal name.
- Meta Descriptions: Write clear and concise meta descriptions for each page, summarizing the content and incorporating relevant scientific keywords.
- Header Tags (H1, H2, etc.): Use header tags to structure your content logically. The main title of an article should be an H1 tag, with subheadings as H2, H3, etc.[5]
- XML Sitemap: Create and submit an XML sitemap to search engines. This provides a roadmap of your website, making it easier for crawlers to find and index all your content.[6]
- robots.txt: Ensure your robots.txt file is not inadvertently blocking crawlers from accessing important content.[4]

The following diagram illustrates the workflow for optimizing your journal's website for **IAB15** classification.



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Workflow for achieving **IAB15** classification.

Section 3: Experimental Protocols for Drug Development Research

To further establish the scientific nature of your journal, publishing detailed and rigorous experimental protocols is essential. Below is an example of a key protocol in drug development.

Protocol: MTT Assay for Cell Viability and Cytotoxicity

The MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) assay is a colorimetric assay for assessing cell metabolic activity.^{[7][8]} It is widely used to measure cell viability and the cytotoxic effects of potential drug candidates.^{[9][10]}

Materials:

- Cancer cell line (e.g., MCF-7 for breast cancer)
- Complete culture medium (e.g., DMEM with 10% FBS)
- Test compound (dissolved in a suitable solvent, e.g., DMSO)
- MTT solution (5 mg/mL in PBS)^[8]
- Solubilization solution (e.g., DMSO or 10% SDS in 0.01 M HCl)
- 96-well plates
- Microplate reader

Procedure:

- Cell Seeding:
 - Harvest and count cells, ensuring viability is above 90%.
 - Seed cells into a 96-well plate at a predetermined optimal density (e.g., 5,000-10,000 cells/well in 100 μ L of medium).^[11]

- Incubate the plate overnight at 37°C in a humidified 5% CO₂ incubator to allow for cell attachment.
- Compound Treatment:
 - Prepare serial dilutions of the test compound in culture medium.
 - Remove the old medium from the wells and add 100 µL of the medium containing the test compound at various concentrations.
 - Include a vehicle control (medium with the solvent used to dissolve the compound) and a no-treatment control.
 - Incubate for the desired exposure time (e.g., 24, 48, or 72 hours).[\[10\]](#)
- MTT Addition and Incubation:
 - After the incubation period, add 10 µL of the 5 mg/mL MTT solution to each well.[\[12\]](#)
 - Incubate the plate for 3-4 hours at 37°C, allowing viable cells to metabolize the MTT into formazan crystals.[\[13\]](#)
- Formazan Solubilization:
 - Carefully remove the medium containing MTT.
 - Add 150 µL of the solubilization solution (e.g., DMSO) to each well to dissolve the formazan crystals.[\[13\]](#)
 - Gently shake the plate on an orbital shaker for 15 minutes to ensure complete dissolution.
[\[8\]](#)
- Absorbance Measurement:
 - Measure the absorbance at a wavelength of 570 nm using a microplate reader.[\[14\]](#)
 - A reference wavelength of 630 nm can be used to reduce background noise.[\[8\]](#)

Data Presentation

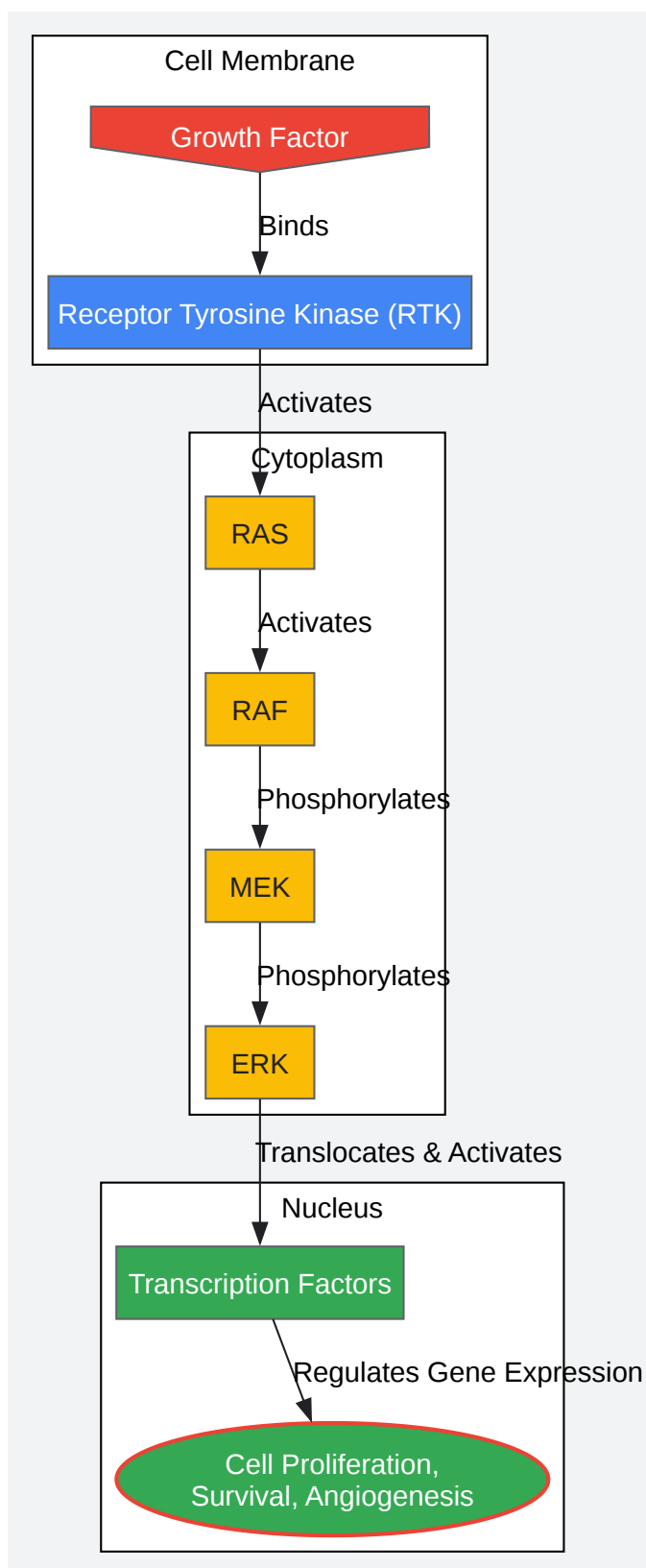
The results of the MTT assay can be used to determine the IC₅₀ value of the test compound, which is the concentration that inhibits 50% of cell viability.

Compound Concentration (μM)	Absorbance (570 nm) - Blank	% Cell Viability
0 (Control)	1.25	100%
0.1	1.18	94.4%
1	0.95	76.0%
10	0.63	50.4%
50	0.21	16.8%
100	0.08	6.4%

Section 4: Visualization of a Key Signaling Pathway in Drug Development

Including high-quality diagrams of signaling pathways is crucial for a scientific journal in the field of drug development. The MAPK/ERK pathway is a key signaling cascade often dysregulated in cancers like melanoma, making it a prime target for therapeutic intervention.

[\[15\]](#)[\[16\]](#)



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The MAPK/ERK signaling pathway in cancer.

By implementing these protocols and best practices, a new scientific journal can significantly increase its chances of being correctly classified under the **IAB15** "Science" category, thereby enhancing its visibility and credibility within the broader digital landscape, while simultaneously building a strong foundation for academic recognition.

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